

Technical Guide: Physical Properties of 3,4-Diethylhexa-1,5-diene

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Compound of Interest

Compound Name: 3,4-Diethylhexa-1,5-diene

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Introduction

This technical guide provides a comprehensive overview of the known physical properties of the organic compound **3,4-Diethylhexa-1,5-diene**. This non-conjugated diene, with the molecular formula C₁₀H₁₈, is of interest in various fields of organic synthesis and material science. Understanding its physical characteristics is crucial for its application in reaction design, purification, and formulation. This document summarizes key quantitative data, outlines general experimental protocols for their determination, and provides a logical workflow for the physical characterization of similar liquid organic compounds.

Core Physical Properties

The physical properties of **3,4-Diethylhexa-1,5-diene** are summarized in the table below. These values are essential for handling, processing, and purification of the compound.

Property	Value	Source
Molecular Formula	C10H18	NIST[1]
Molecular Weight	138.25 g/mol	PubChem[2]
Boiling Point	144 °C at 742 Torr	LookChem[3]
Density	0.7526 g/cm ³ at 23 °C	LookChem[3]
Refractive Index	Not available	
Melting Point	Not available	

Experimental Protocols

Detailed experimental procedures for determining the key physical properties of liquid organic compounds like **3,4-Diethylhexa-1,5-diene** are outlined below. These are generalized protocols and may require optimization based on the specific equipment and sample characteristics.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is through simple distillation[4].

- **Apparatus Setup:** A distillation apparatus is assembled consisting of a round-bottom flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid[5].
- **Procedure:** The liquid sample (approximately 5 mL) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling[6]. The flask is heated, and as the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- **Data Collection:** The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point of the substance[4]. The atmospheric pressure should also be recorded as the boiling point is pressure-dependent[5].

Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids[7][8].

- Apparatus: A pycnometer, which is a glass flask with a precisely known volume, and an analytical balance are required.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is then filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. The Abbe refractometer is a common instrument for this measurement[9][10][11][12][13].

- Apparatus: An Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - A few drops of the liquid sample are placed on the surface of the prism.
 - The prism is closed, and the light source is switched on.

- The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and at the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.
- Temperature Control: The refractive index is temperature-dependent, so the temperature of the prism and the sample must be controlled and recorded[11].

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of a compound[14][15][16][17].

- Sample Preparation: A small amount of the liquid sample (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl₃) in an NMR tube. The solution should be free of any solid particles.
- Data Acquisition: The NMR tube is placed in the spectrometer. For ¹H NMR, the spectrum provides information on the different types of protons and their connectivity. For ¹³C NMR, the spectrum reveals the different types of carbon atoms in the molecule.
- Spectral Interpretation: The chemical shifts, integration, and splitting patterns of the peaks in the NMR spectra are analyzed to elucidate the structure of the molecule.

Infrared (IR) Spectroscopy

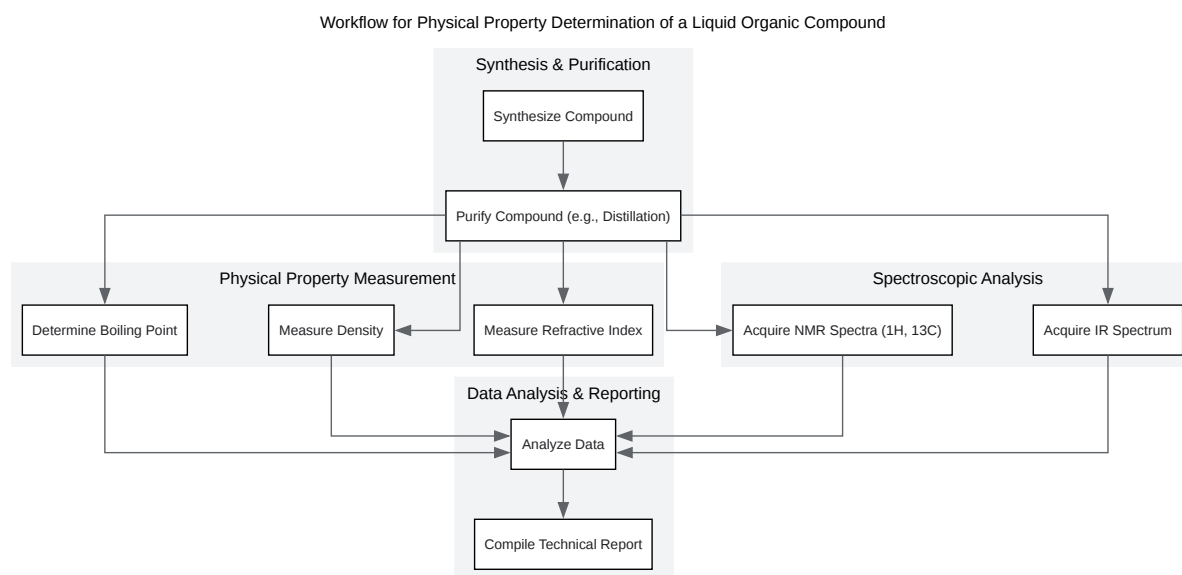
IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation[18][19][20][21].

- Sample Preparation: For a liquid sample, a thin film can be prepared by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The salt plates are placed in the sample holder of the IR spectrometer, and the spectrum is recorded.

- Spectral Interpretation: The absorption bands in the IR spectrum are correlated to specific vibrational modes of the functional groups. For **3,4-Diethylhexa-1,5-diene**, characteristic peaks for C=C and C-H bonds of the alkene functional groups would be expected.

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the determination of the physical properties of a liquid organic compound.



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Workflow for Physical Property Determination

This guide serves as a foundational resource for professionals working with **3,4-Diethylhexa-1,5-diene**. The provided data and methodologies are intended to support further research and development activities involving this compound.

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